

Chloro(dimethylsulfide)gold(I) synthesis and characterization

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Compound of Interest

Compound Name: Chloro(dimethylsulfide)gold(I)

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An In-Depth Technical Guide to **Chloro(dimethylsulfide)gold(I)**: Synthesis, Characterization, and Applications

Executive Summary

Chloro(dimethylsulfide)gold(I), with the chemical formula $(\text{CH}_3)_2\text{SAuCl}$, is a cornerstone reagent in the field of gold chemistry.[1] This white, crystalline solid is highly valued not as an end-product but as a versatile and exceptionally stable precursor for a vast array of gold(I) complexes.[1][2] Its significance lies in the labile nature of the dimethyl sulfide ligand, which can be readily displaced by stronger nucleophiles like phosphines, N-heterocyclic carbenes (NHCs), and other ligands.[1] This reactivity makes it an indispensable entry point for the synthesis of homogenous gold catalysts, therapeutic agents, and advanced materials.[2][3] This guide provides a comprehensive overview for researchers and drug development professionals, detailing the synthesis, in-depth characterization, key applications, and critical safety protocols for this pivotal organogold compound.

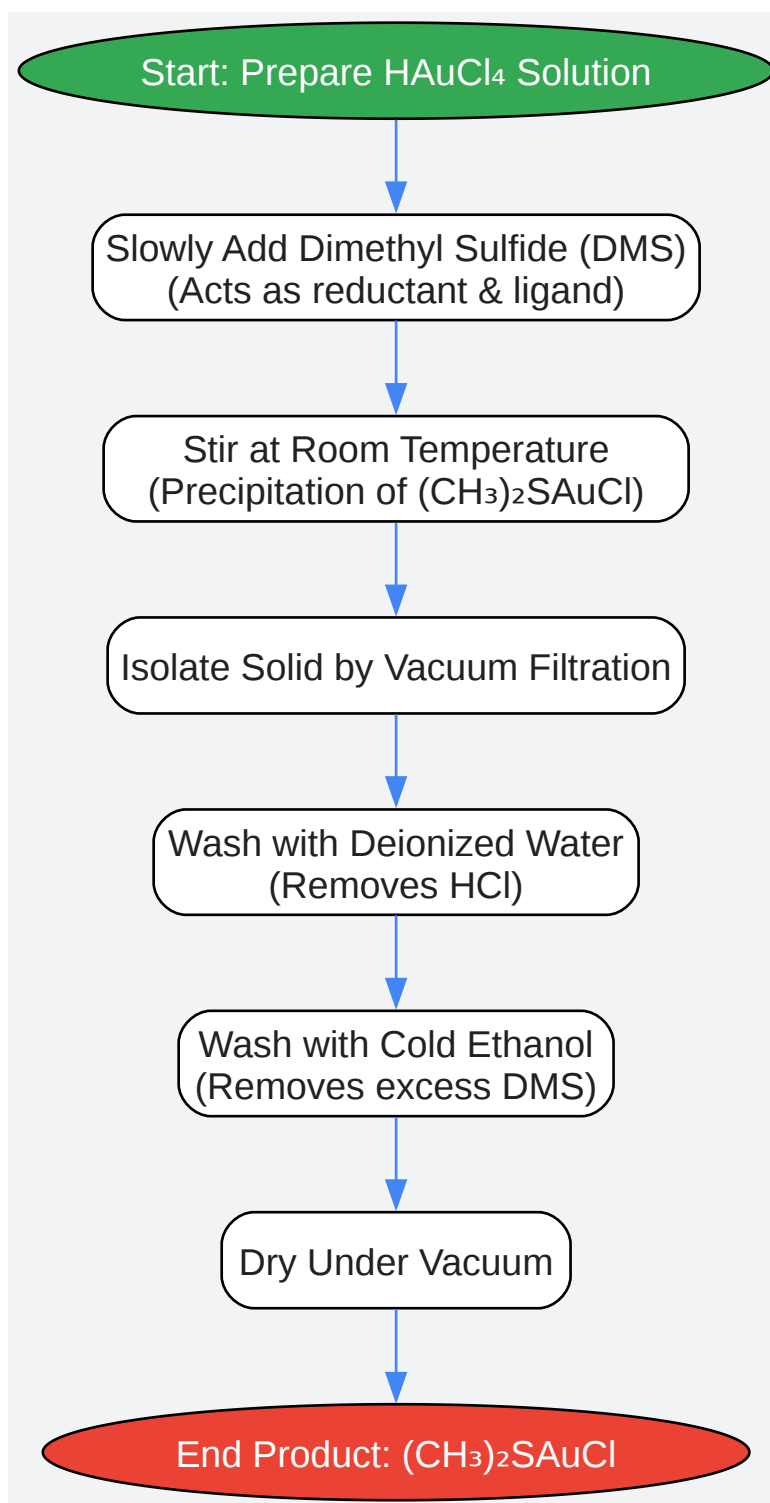
Physicochemical Properties and Molecular Structure

Chloro(dimethylsulfide)gold(I) is an air-stable coordination complex that serves as a common and convenient starting material in gold chemistry.[1][2] Its physical and chemical properties are well-documented, ensuring reliable and reproducible results in experimental settings.

Table 1: Key Physicochemical Properties of **Chloro(dimethylsulfide)gold(I)**

Property	Value	Reference(s)
Chemical Formula	C ₂ H ₆ AuClS	[1]
Molar Mass	294.55 g·mol ⁻¹	[1]
Appearance	White to light yellow powder or crystals	[3]
Melting Point	160 °C (with decomposition)	[3][4]
CAS Number	29892-37-3	[1]
Solubility	Soluble in organic solvents (e.g., dichloromethane)	[5]
Stability	Decomposes upon exposure to light, heat, or air	[1]

The molecular architecture of **Chloro(dimethylsulfide)gold(I)** is a classic example of the preferred coordination geometry for gold(I) complexes. Possessing a d¹⁰ electron configuration, the gold(I) center minimizes electron-electron repulsion by adopting a two-coordinate, linear geometry.[5] High-resolution X-ray crystallography studies have definitively confirmed this structure, revealing a Cl-Au-S bond angle that is nearly perfectly linear at approximately 176.6-176.9°.[1][5] This geometry leaves the coordination sphere of the gold atom highly accessible, facilitating the ligand exchange reactions that are central to its utility.[5]



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